

Application Notes and Protocols for Preparing LY2365109 Hydrochloride Stock Solutions

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Compound of Interest

Compound Name: LY2365109 hydrochloride

Cat. No.: B1139371

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

LY2365109 hydrochloride is a potent and selective inhibitor of the glycine transporter 1 (GlyT1), with an IC₅₀ of 15.8 nM for human GlyT1a.^{[1][2][3]} It demonstrates significantly lower affinity for GlyT2 (IC₅₀ > 30,000 nM).^{[4][5]} This selectivity makes it a valuable tool for neuroscience research, particularly in studies involving the modulation of glycinergic neurotransmission. Proper preparation of stock solutions is critical for ensuring the accuracy and reproducibility of experimental results. These application notes provide a detailed protocol for the preparation, storage, and handling of **LY2365109 hydrochloride** stock solutions.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **LY2365109 hydrochloride** is presented in the table below. This information is essential for accurate stock solution preparation and for understanding the compound's behavior in different experimental settings.

Property	Value
Molecular Weight	421.91 g/mol [1][4][5][6]
Molecular Formula	C ₂₂ H ₂₇ NO ₅ ·HCl[4][5][6]
CAS Number	1779796-27-8[1][4][5]
Appearance	White to off-white solid[2]
Purity	≥98%[4][5]
Solubility	- Soluble to 100 mM in DMSO[4][5]- Soluble to 50 mM in ethanol[4][5]- Insoluble in water[2]
Storage (Solid)	Desiccate at room temperature[4][5] or at -20°C for long-term storage (≥ 4 years).[7]
Storage (Stock Solution)	- -80°C for up to 6 months[2][8]- -20°C for up to 1 month[2][8]

Experimental Protocols

Safety Precautions

Before handling **LY2365109 hydrochloride**, it is crucial to review the Safety Data Sheet (SDS) and adhere to standard laboratory safety practices.

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle the compound in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.
- Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.
- Prevent the formation of dust during handling.[9]

Materials and Equipment

- **LY2365109 hydrochloride** powder

- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile, amber, polypropylene or glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer
- Optional: Sonicator

Stock Solution Preparation Protocol (100 mM in DMSO)

This protocol describes the preparation of a 100 mM stock solution of **LY2365109 hydrochloride** in DMSO.

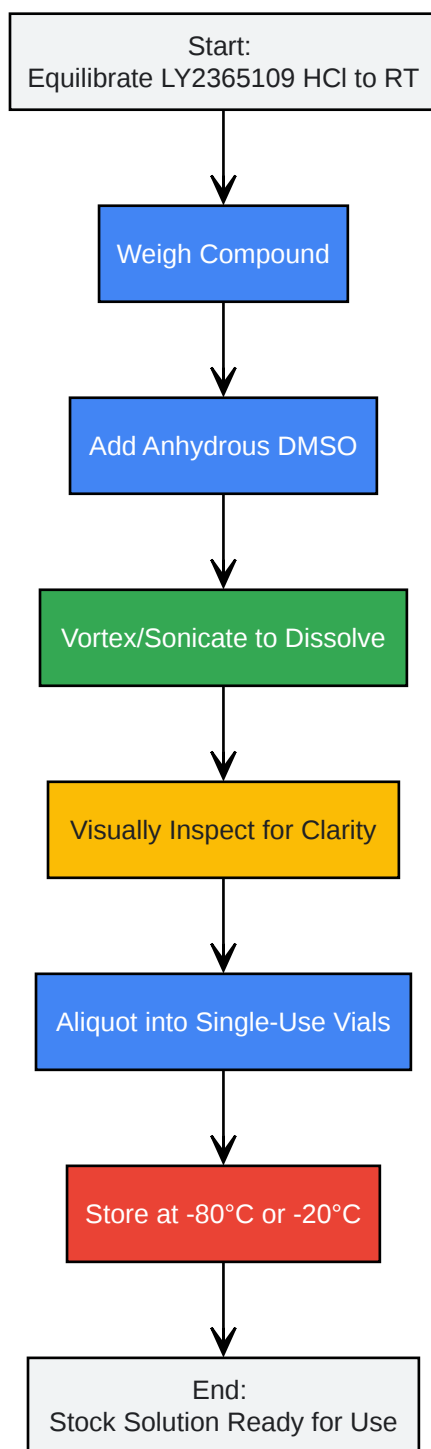
- **Acclimatization:** Allow the vial of **LY2365109 hydrochloride** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Tare a sterile vial on a calibrated analytical balance. Carefully weigh the desired amount of **LY2365109 hydrochloride** powder into the vial.
- **Solvent Addition:** Using a calibrated micropipette, add the appropriate volume of anhydrous DMSO to the vial to achieve a final concentration of 100 mM. For example, to prepare 1 mL of a 100 mM stock solution, add 1 mL of DMSO to 42.19 mg of **LY2365109 hydrochloride**.
- **Dissolution:** Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. If necessary, brief sonication in a water bath can be used to aid dissolution.^[2] Visually inspect the solution to ensure there are no undissolved particulates.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, amber vials. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[2]^[8]

Preparation of Working Solutions

For in vivo experiments, it is recommended to prepare fresh working solutions on the day of use.[2] The stock solution can be diluted with an appropriate vehicle. For example, a formulation for in vivo use could involve a sequential addition of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[8]

Visualizations

Workflow for Preparing LY2365109 Hydrochloride Stock Solution



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Caption: Workflow for **LY2365109 Hydrochloride** Stock Solution Preparation.

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